

Application Notes and Protocols for (5R)-Dinoprost Tromethamine in Cell Culture Experiments

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Compound of Interest

Compound Name: (5R)-Dinoprost tromethamine

Cat. No.: B072272

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For Researchers, Scientists, and Drug Development Professionals

(5R)-Dinoprost tromethamine, a synthetic analog of prostaglandin F_{2α} (PGF_{2α}), is a valuable tool for in vitro studies investigating a wide range of biological processes. As a potent agonist of the prostaglandin F receptor (FP receptor), it plays a crucial role in modulating cellular functions such as smooth muscle contraction, inflammation, and cell proliferation. These application notes provide detailed protocols for the preparation and use of **(5R)-Dinoprost tromethamine** solutions in cell culture experiments, ensuring reproducibility and accuracy in your research.

Product Information and Storage

Property	Value	Reference
Synonyms	Prostaglandin F2 α tromethamine salt, PGF2 α THAM	
Molecular Formula	C ₂₀ H ₃₄ O ₅ · C ₄ H ₁₁ NO ₃	
Molecular Weight	475.62 g/mol	
Appearance	White or slightly off-white crystalline powder	
Storage (Powder)	3 years at -20°C	
Storage (Stock Solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent	

Note: It is crucial to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Preparation of Stock Solutions

(5R)-Dinoprost tromethamine is readily soluble in several common laboratory solvents. The choice of solvent will depend on the specific requirements of your cell culture system and experimental design.

Solvent	Solubility	Concentration (mM)	Reference
Water	200 mg/mL	~420 mM	
DMSO	95 mg/mL	199.73 mM	
Ethanol	95 mg/mL	~199.73 mM	

Note: When using DMSO, it is recommended to use a fresh, moisture-free aliquot as moisture can reduce solubility. For aqueous stock solutions, sterile filtration through a 0.22 μ m filter is recommended before use in cell culture.

Protocol 2.1: Preparation of a 10 mM Stock Solution in DMSO

- **Equilibrate:** Allow the vial of **(5R)-Dinoprost tromethamine** powder and a fresh aliquot of DMSO to equilibrate to room temperature.
- **Weigh:** Accurately weigh the desired amount of **(5R)-Dinoprost tromethamine** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.756 mg.
- **Dissolve:** Add the appropriate volume of DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Mix:** Gently vortex or sonicate the solution until the powder is completely dissolved.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Experimental Protocols

The optimal working concentration of **(5R)-Dinoprost tromethamine** will vary depending on the cell type and the biological response being investigated. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application. Treatment of endometrial adenocarcinoma cells with 1-100 nM PGF2 α induced a concentration-dependent increase in inositol phosphate mobilization.

Protocol 3.1: General Protocol for Cell Treatment

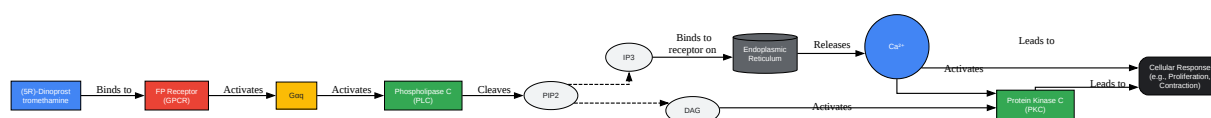
- **Cell Seeding:** Seed your cells of interest in the appropriate culture plates and allow them to adhere and reach the desired confluency.
- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the **(5R)-Dinoprost tromethamine** stock solution. Prepare the desired final concentrations by diluting the stock solution in your cell culture medium. For example, to prepare a 1 μ M working solution from a 10 mM stock, perform a 1:10,000 dilution.

- **Cell Treatment:** Remove the existing culture medium from the cells and replace it with the medium containing the desired concentration of **(5R)-Dinoprost tromethamine**. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution, e.g., 0.1% DMSO).
- **Incubation:** Incubate the cells for the desired period, as determined by your experimental needs.
- **Downstream Analysis:** Following incubation, the cells can be harvested for various downstream analyses, such as proliferation assays, gene expression analysis, or protein analysis.

Signaling Pathway and Experimental Workflow

(5R)-Dinoprost tromethamine exerts its effects by binding to the prostaglandin F2 α receptor (FP receptor), a G-protein-coupled receptor. Activation of the FP receptor primarily couples to the Gq alpha subunit, initiating a downstream signaling cascade.

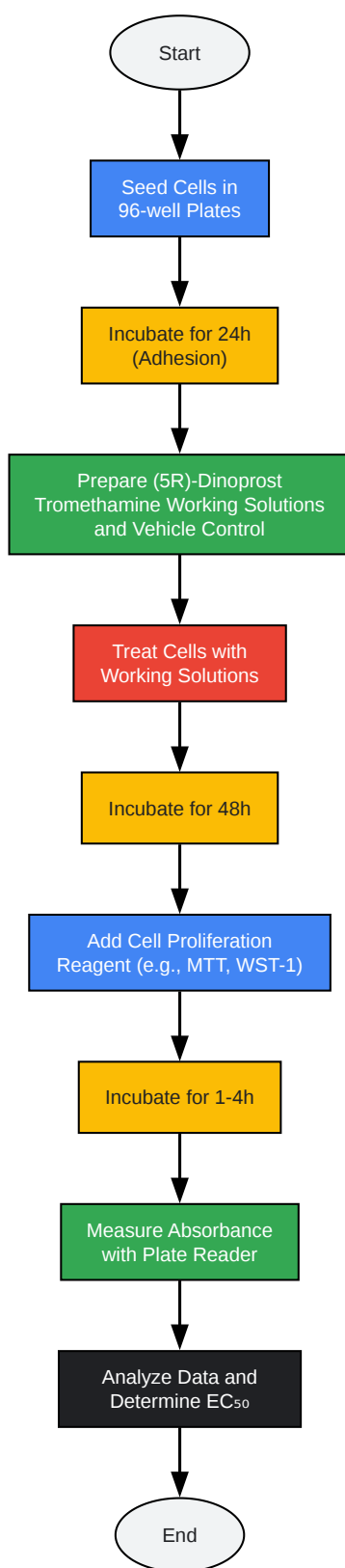
Signaling Pathway of (5R)-Dinoprost Tromethamine



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Caption: PGF2 α signaling pathway initiated by **(5R)-Dinoprost tromethamine**.

Experimental Workflow for Investigating Cellular Proliferation



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Caption: Workflow for a cell proliferation assay using **(5R)-Dinoprost tromethamine**.

Safety Precautions

It is recommended to handle **(5R)-Dinoprost tromethamine** with care, preventing inhalation of particles and skin exposure. Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling this compound.

By following these detailed application notes and protocols, researchers can confidently prepare and utilize **(5R)-Dinoprost tromethamine** solutions for their cell culture experiments, contributing to a deeper understanding of its biological roles and therapeutic potential.

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